

A Technical Guide to Theoretical and Computational Studies of Pyridazinone Compounds

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Compound of Interest

Compound Name: 6-Cyclopropyl-1,6-dihydropyridazin-3(2H)-one
CAS No.: 1430839-92-1
Cat. No.: B3103013

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Introduction: The Rising Importance of Pyridazinone Scaffolds and the Predictive Power of Computational Chemistry

The pyridazinone moiety is a privileged heterocyclic scaffold that forms the structural core of a wide array of pharmacologically active agents.^{[1][2]} These compounds exhibit a remarkable breadth of biological activities, including anticancer, antimicrobial, anti-inflammatory, and antihypertensive properties.^{[1][3][4]} The versatility of the pyridazinone ring allows for extensive chemical modification, making it a focal point in modern drug discovery and development.^{[5][6]} However, the synthesis and biological evaluation of large compound libraries is a resource-intensive process. This is where theoretical and computational chemistry have become indispensable tools, offering a rational, cost-effective, and accelerated path to identifying and optimizing promising drug candidates.^{[7][8][9]}

This in-depth technical guide provides researchers, scientists, and drug development professionals with a field-proven framework for applying a multi-tiered computational approach to the study of pyridazinone compounds. We will move beyond a simple listing of methods to explain the causality behind experimental choices, ensuring a robust and self-validating workflow. The guide is structured to mirror a logical research progression, from understanding the intrinsic properties of a single molecule to predicting its dynamic behavior within a complex biological system.

Part I: Foundational Insights from Quantum Mechanics - Elucidating Electronic Structure and Reactivity with Density Functional Theory (DFT)

Expertise & Rationale: Before assessing how a pyridazinone derivative might interact with a biological target, we must first understand its intrinsic electronic properties. Density Functional Theory (DFT) is the computational method of choice for this task. It offers a superior balance of accuracy and computational efficiency for organic molecules of this size compared to more demanding ab initio methods or less precise semi-empirical approaches.^[10] DFT allows us to calculate quantum chemical descriptors that govern molecular reactivity, such as the energies of the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).^{[11][12][13]} A high HOMO energy indicates a greater ability to donate electrons, while a low LUMO energy signifies a greater ability to accept electrons.^{[5][13]} The HOMO-LUMO energy gap (ΔE) is a critical indicator of chemical reactivity and stability; a smaller gap often correlates with higher reactivity.^{[12][13]}

Detailed Protocol: DFT Calculation of a Pyridazinone Derivative

- Structure Preparation:
 - Construct the 3D structure of the pyridazinone molecule using a molecular builder (e.g., GaussView, Avogadro).
 - Perform an initial geometry optimization using a computationally inexpensive force field (e.g., MMFF94) to obtain a reasonable starting conformation.

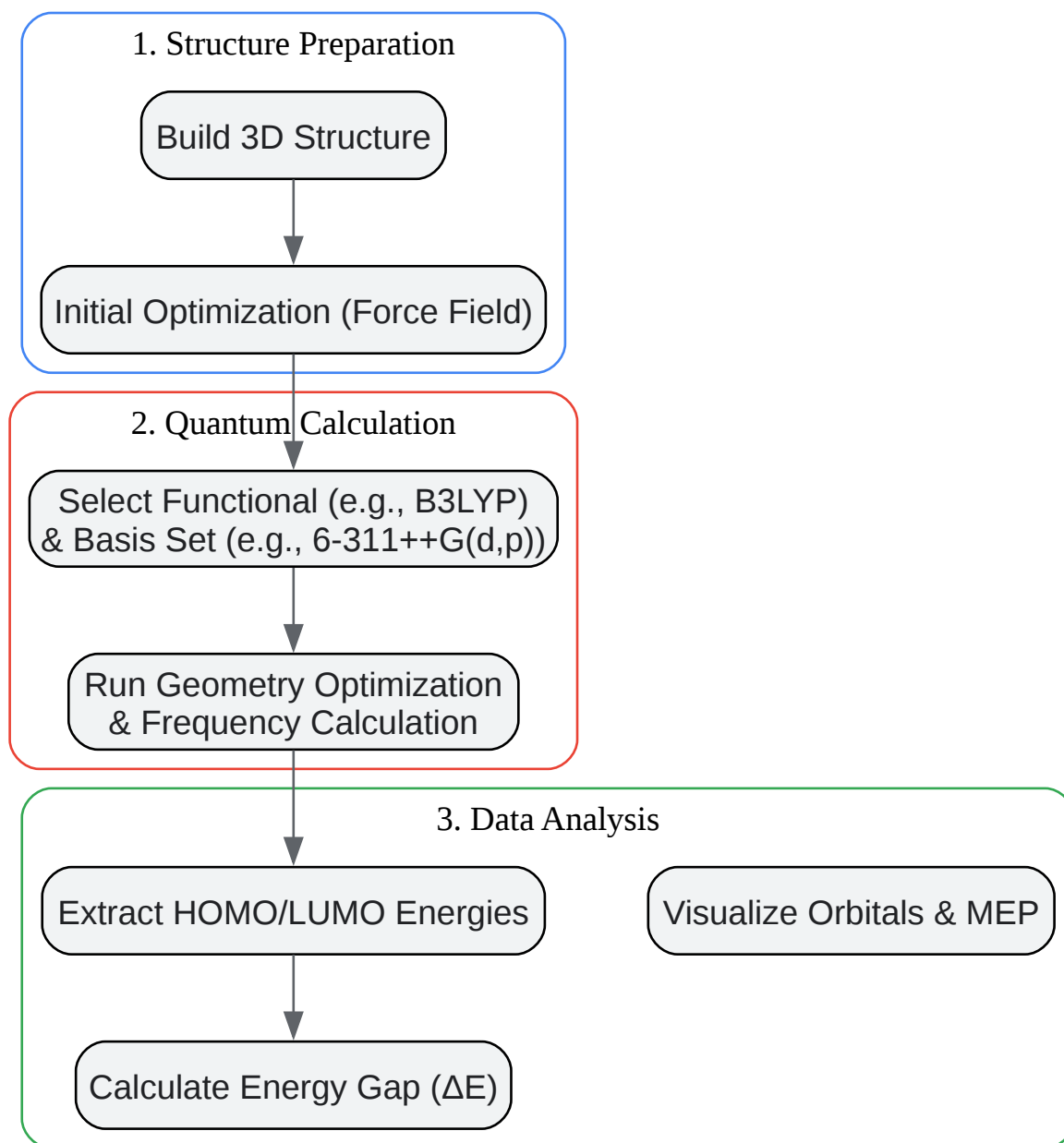
- Method Selection (The "Why"):
 - Functional: Select the B3LYP (Becke, 3-parameter, Lee-Yang-Parr) hybrid functional.
 - Causality: B3LYP is widely validated and has demonstrated high accuracy in predicting the geometries and electronic properties of a vast range of organic and heterocyclic compounds, including pyridazinones.^{[1][10][14]} It effectively incorporates both Hartree-Fock exchange and DFT exchange-correlation principles.
 - Basis Set: Choose the 6-311++G(d,p) basis set.
 - Causality: This is a Pople-style, split-valence triple-zeta basis set. The "(d,p)" addition provides polarization functions on heavy atoms (d) and hydrogen atoms (p), which are crucial for accurately describing the anisotropic electron density in heterocyclic systems. The "++" adds diffuse functions, which are essential for modeling non-covalent interactions and systems with potential charge delocalization. This combination provides a robust and accurate description for pyridazinone systems.^{[1][14]}
- Execution of Calculation (Example with Gaussian):
 - The input file would specify the optimized coordinates and the chosen level of theory, for instance: `#p B3LYP/6-311++G(d,p) Opt Freq`.
 - The Opt keyword requests a geometry optimization to find the lowest energy conformation.
 - The Freq keyword calculates vibrational frequencies to confirm the optimized structure is a true energy minimum (i.e., no imaginary frequencies).
- Data Analysis:
 - Extract the energies of the HOMO and LUMO from the output file.
 - Calculate the energy gap: $\Delta E = E_{\text{LUMO}} - E_{\text{HOMO}}$.
 - Visualize the HOMO and LUMO surfaces to identify regions of electron density most likely to participate in donor-acceptor interactions.

- Analyze the Molecular Electrostatic Potential (MEP) map to identify electron-rich (nucleophilic) and electron-poor (electrophilic) regions of the molecule.

Data Presentation: Calculated Quantum Chemical Properties

Property	Value (Hartree)	Value (eV)	Interpretation
EHOMO	-0.258	-7.02	Energy of the highest occupied molecular orbital; relates to electron-donating ability.
ELUMO	-0.089	-2.42	Energy of the lowest unoccupied molecular orbital; relates to electron-accepting ability.
Energy Gap (ΔE)	0.169	4.60	Indicates molecular stability and chemical reactivity.
Dipole Moment	3.45 Debye	-	Measures the overall polarity of the molecule.

Visualization: DFT Workflow



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Caption: Workflow for DFT calculations on pyridazinone compounds.

Part II: Predicting Biological Interactions through Molecular Docking

Expertise & Rationale: With an understanding of the molecule's intrinsic properties, the next logical step is to predict how it will interact with a specific biological target, such as an enzyme

or receptor. Molecular docking is a computational technique that predicts the preferred orientation of a ligand when bound to a receptor, forming a stable complex.^{[6][7]} This method is foundational to structure-based drug design.^[8]

The trustworthiness of a docking protocol is validated by its ability to reproduce the binding mode of a known co-crystallized ligand (re-docking). A Root Mean Square Deviation (RMSD) value of less than 2.0 Å between the docked pose and the crystallographic pose is considered a successful validation. The docking scores (binding affinities) of a series of pyridazinone derivatives can then be used to rank them and prioritize the most promising candidates for further investigation.^[15]

Detailed Protocol: Molecular Docking of Pyridazinone into a Protein Active Site

- Receptor Preparation:
 - Obtain the 3D crystal structure of the target protein from the Protein Data Bank (PDB).
 - Remove water molecules and any co-solvents or ions not essential for binding.
 - Add polar hydrogens and assign appropriate partial charges (e.g., Gasteiger charges). This step is critical for correctly calculating electrostatic interactions.
- Ligand Preparation:
 - Use the DFT-optimized, low-energy 3D structure of the pyridazinone derivative from Part I.
 - Define rotatable bonds to allow for conformational flexibility during the docking process.
 - Assign partial charges consistent with the receptor's force field.
- Grid Box Generation:
 - Define a 3D grid box that encompasses the entire binding site of the target protein.
 - Causality: The grid box pre-calculates the interaction potentials for different atom types within the defined space, which dramatically speeds up the subsequent docking

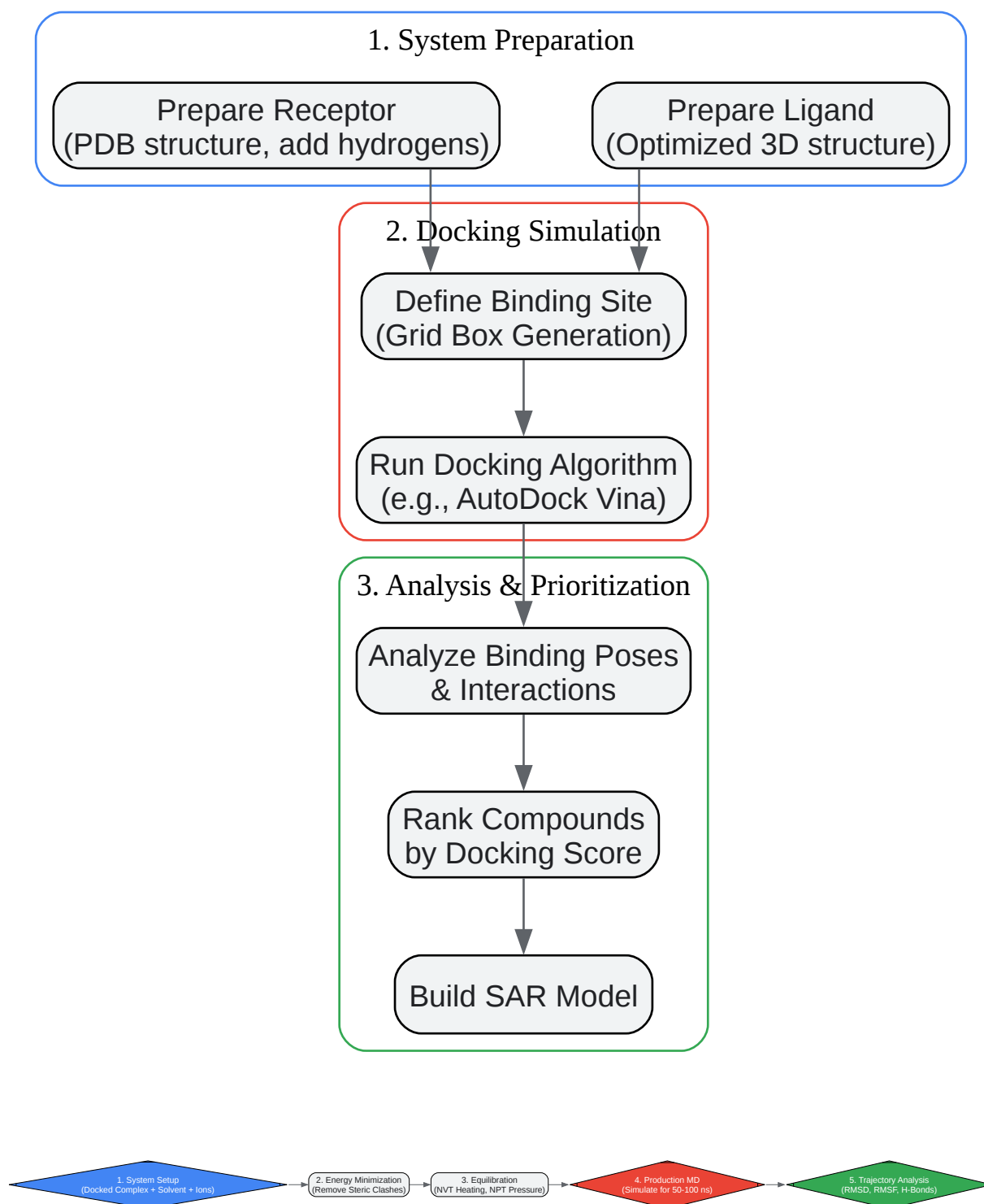
calculations. The box should be large enough to allow the ligand to move and rotate freely but small enough to focus the search and avoid irrelevant space.

- Docking Simulation (e.g., using AutoDock Vina):
 - Execute the docking algorithm, which systematically samples different conformations and orientations of the ligand within the grid box.
 - The program uses a scoring function to estimate the binding affinity (typically in kcal/mol) for each pose. A more negative score indicates a stronger predicted binding affinity.[\[16\]](#)
- Analysis of Results:
 - Analyze the top-ranked poses. Examine the specific intermolecular interactions, such as hydrogen bonds, hydrophobic interactions, and π - π stacking, between the pyridazinone ligand and the protein's active site residues.
 - Compare the docking scores and interaction patterns across a series of different pyridazinone derivatives to build a Structure-Activity Relationship (SAR) model.

Data Presentation: Docking Results for Pyridazinone Derivatives

Compound ID	Docking Score (kcal/mol)	Key Interacting Residues	Interaction Type
PY-01	-8.5	TYR234, SER152	Hydrogen Bond
PY-02	-7.9	PHE330, TRP84	π - π Stacking
PY-03	-9.2	TYR234, SER152, HIS440	Hydrogen Bond, π -cation
Doxorubicin (Control)	-9.8	-	-

Visualization: Molecular Docking Workflow



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Caption: The sequential stages of a Molecular Dynamics simulation.

Part IV: Early-Stage Pharmacokinetic Profiling - In Silico ADMET Prediction

Expertise & Rationale: A compound with high binding affinity is of little therapeutic value if it has poor pharmacokinetic properties. Predicting Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET) properties early in the discovery process is essential for reducing late-stage failures. [17][18] Numerous validated online tools and models allow for rapid in silico prediction of these properties based on the molecular structure. A key component of this is assessing drug-likeness, often using frameworks like Lipinski's Rule of Five. [17]

Methodology: ADMET Prediction

- **Tool Selection:** Utilize well-established web servers such as SwissADME or pkCSM. These platforms host a collection of predictive models for various ADMET properties.
- **Input:** Submit the 2D structure (as a SMILES string) of the pyridazinone derivatives.
- **Analysis:** Evaluate the output, paying close attention to:
 - **Lipinski's Rule of Five:** Checks for violations (e.g., MW > 500, LogP > 5). Compounds with 0 or 1 violation are generally considered to have a higher probability of being orally bioavailable.
 - **Gastrointestinal (GI) Absorption:** Predicted percentage of absorption from the gut.
 - **Blood-Brain Barrier (BBB) Permeation:** Predicts whether the compound is likely to cross into the central nervous system.
 - **CYP450 Inhibition:** Predicts potential for drug-drug interactions by inhibiting key metabolic enzymes.
 - **Toxicity:** Flags for potential toxicity risks like mutagenicity (AMES test prediction). [1][4][19][20][21][22]

Conclusion: An Integrated Approach to Pyridazinone Drug Discovery

The computational workflow detailed in this guide—progressing from DFT to molecular docking, MD simulations, and ADMET prediction—represents a powerful, integrated strategy for the rational design and evaluation of novel pyridazinone-based therapeutic agents. Each step builds upon the last, providing a deeper and more reliable understanding of the candidate molecule. This multi-faceted in silico approach allows researchers to efficiently screen, prioritize, and refine compound designs, ensuring that only the most promising candidates, with both high target affinity and favorable drug-like properties, are advanced to the resource-intensive stages of chemical synthesis and experimental testing.

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